Technical Guide: 6-Fluoro-2-propyl-4-quinolinol

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Compound of Interest

Compound Name:	*6-Fluoro-2-propyl-4-quinolinol*
CAS No.:	*1070879-93-4*
Cat. No.:	*B13712505*

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Part 1: Physicochemical Profile & Core Properties[1]

6-Fluoro-2-propyl-4-quinolinol is a substituted heterocyclic scaffold.[1][2] It belongs to the 2-alkyl-4-quinolone class, a structural family that exhibits tautomerism between the enol (4-hydroxy) and keto (4-oxo) forms.[2] In solution, the 4-oxo tautomer (4-quinolone) typically predominates, stabilized by vinylogous amide resonance.

Table 1: Physicochemical Specifications

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Property	Specification
Chemical Name	6-Fluoro-2-propylquinolin-4-ol
CAS Number	1070879-93-4
Molecular Formula	$C_{12}H_{12}FNO$
Molecular Weight	205.23 g/mol
Exact Mass	205.0903
Appearance	Off-white to pale yellow crystalline solid
Solubility	DMSO (>20 mg/mL), Methanol; Insoluble in water
pKa (Predicted)	~9.5 (OH/NH acidic), ~2.5 (Basic N)
LogP (Predicted)	3.2 – 3.5 (Lipophilic)
Tautomerism	Exists in equilibrium: 4-hydroxyquinoline 4-quinolone

Part 2: Synthetic Methodology (Conrad-Limpach Cyclization)

The most robust and scalable synthesis for **6-Fluoro-2-propyl-4-quinolinol** is the Conrad-Limpach synthesis. This thermal cyclization protocol ensures high regioselectivity for the 4-hydroxy isomer over the 2-hydroxy isomer (Knorr synthesis).

Reaction Logic & Mechanism

- Condensation: 4-Fluoroaniline reacts with ethyl 3-oxohexanoate (ethyl butyrylacetate) to form a ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  -enamino ester (Schiff base). Acid catalysis and water removal (Dean-Stark) drive this equilibrium forward.

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- Cyclization: High-temperature thermal cyclization (250°C) in a high-boiling solvent (Diphenyl ether) effects the intramolecular nucleophilic attack of the aromatic ring onto the ester carbonyl, releasing ethanol.

Protocol: Step-by-Step

Reagents:

- 4-Fluoroaniline (1.0 eq)
- Ethyl 3-oxohexanoate (1.1 eq)
- -Toluenesulfonic acid (catalytic, 0.05 eq)
- Toluene (Solvent A)
- Diphenyl ether (Solvent B, for cyclization)

Workflow:

- Schiff Base Formation:
  - Charge a reaction vessel with 4-fluoroaniline, ethyl 3-oxohexanoate, and catalytic

    -TsOH in toluene.
  - Reflux with a Dean-Stark trap to continuously remove generated water. Monitor by TLC until aniline is consumed (~3–6 hours).
  - Concentrate the mixture under reduced pressure to yield the crude

    -enamino ester oil.
- Thermal Cyclization (Critical Step):
  - Pre-heat diphenyl ether to 250°C in a separate vessel.
  - Add the crude

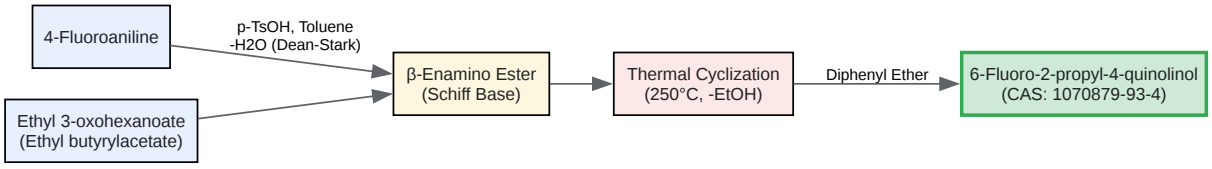
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-enamino ester dropwise to the hot solvent. Note: Rapid addition maintains the high temperature required for kinetic access to the 4-quinolinol product.

- Maintain temperature at 240–250°C for 30–60 minutes. Ethanol vapor will evolve; ensure proper venting.

- Isolation & Purification:
  - Cool the reaction mixture to room temperature. The product may precipitate.
  - Dilute with a non-polar solvent (e.g., hexane or diethyl ether) to force precipitation of the quinolinol.
  - Filter the solid and wash extensively with hexane to remove residual diphenyl ether.
  - Recrystallization: Purify using Ethanol/DMF or Methanol to achieve >98% purity.

Visualization: Synthetic Pathway



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Figure 1: Conrad-Limpach synthesis pathway for **6-Fluoro-2-propyl-4-quinolinol**.

Part 3: Biological Applications & Mechanism

This compound is a "Strategic Building Block" in medicinal chemistry, primarily utilized in two domains: Quorum Sensing Modulation and Fluoroquinolone Development.

1. Pseudomonas Quorum Sensing (PQS) Probe

The 2-alkyl-4-quinolone scaffold is the native signaling language of Pseudomonas aeruginosa. [2]

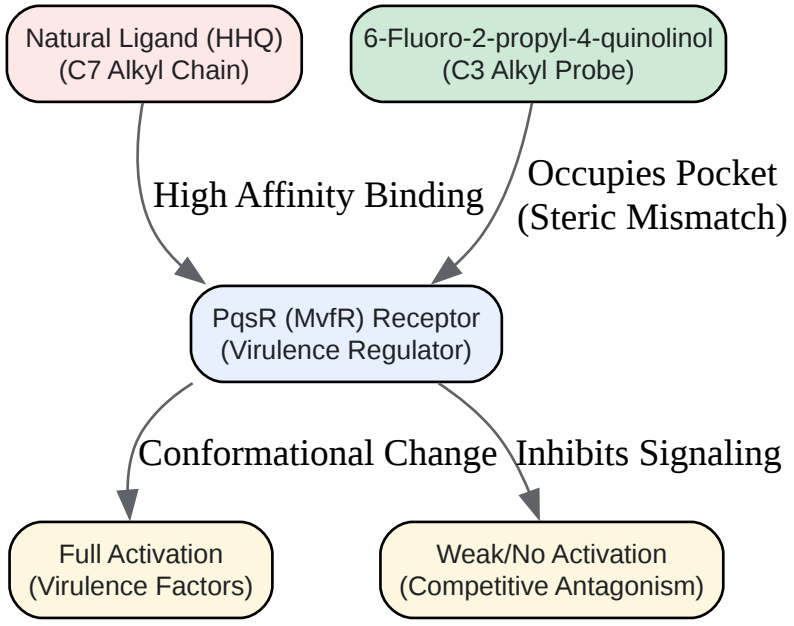
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- Mechanism: The bacteria produce 2-heptyl-3-hydroxy-4-quinolone (PQS) and 2-heptyl-4-quinolone (HHQ) to bind the PqsR (MvfR) receptor, triggering virulence factors.[2]
- Role of **6-Fluoro-2-propyl-4-quinolinol**:
  - SAR Probe: The "2-propyl" chain (C3) is a lower homolog of the natural "2-heptyl" (C7). It is used to probe the depth and hydrophobicity of the PqsR ligand-binding pocket.
  - Metabolic Blocker: The 6-fluoro substitution blocks metabolic oxidation at the 6-position, increasing the half-life of the molecule in biological assays compared to non-fluorinated analogs.
  - Antagonist Potential: Short-chain analogs often act as partial agonists or antagonists by occupying the receptor without inducing the conformational change required for full activation.[2]

2. Precursor for Fluoroquinolones

While modern fluoroquinolones (e.g., Ciprofloxacin) typically possess a cyclopropyl or ethyl group at N-1 and a hydrogen at C-2, the C-2 propyl group is explored in Next-Generation Quinolones targeting resistant strains (MRSA). The 2-alkyl group can enhance lipophilicity, aiding penetration into biofilm-protected bacteria.

Visualization: PQS Signaling Interference



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Figure 2: Mechanism of Action as a PqsR Receptor Probe. The C3-propyl analog competes with natural C7 signals.

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